

Application Note: Bis(4-chlorophenyl) Phosphate as a Synthetic Intermediate

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Compound of Interest

Compound Name: *Bis(4-chlorophenyl) phosphate*

CAS No.: 4795-31-7

Cat. No.: B1656022

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Executive Summary

Bis(4-chlorophenyl) phosphate (BCPP) is a critical organophosphorus intermediate utilized primarily in the phosphotriester method of oligonucleotide synthesis and the phosphorylation of bioactive molecules. Unlike the highly reactive phosphoramidites used in modern automated synthesis, BCPP serves as a stable, isolable phosphate diester source that allows for the precise construction of internucleotide bonds in solution-phase synthesis.^[1]

Its value lies in the 4-chlorophenyl (p-chlorophenyl) moieties, which act as lipophilic, electron-withdrawing protecting groups.^[1] These groups enhance the electrophilicity of the phosphorus center upon activation while preventing side reactions during chain elongation. This guide details the mechanistic grounding, synthetic protocols, and deprotection strategies for utilizing BCPP effectively.

Chemical Identity & Properties

Property	Detail
Chemical Name	Bis(4-chlorophenyl) phosphate
Synonyms	Bis(p-chlorophenyl) phosphate; BCPP; Phosphoric acid bis(4-chlorophenyl) ester
Structure	
Molecular Weight	319.08 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in pyridine, THF, dioxane; sparingly soluble in water
Acidity ()	~1.5 (Phosphate diester proton)
Stability	Stable under anhydrous conditions; hydrolyzes slowly in acidic moisture

Mechanism of Action: The Phosphotriester Approach

BCPP functions as a phosphorylating agent. In its native form, it is a phosphate diester with one free acidic hydroxyl group.^[1] To react with a nucleophile (such as the 3'-OH or 5'-OH of a nucleoside), it must first be activated by a condensing agent.

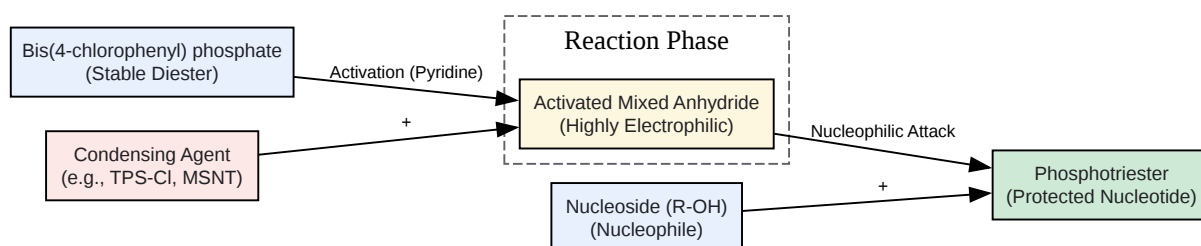
Activation Pathway

The reaction is driven by converting the stable phosphate oxygen anion into a good leaving group using a sulfonyl chloride reagent (e.g., TPS-Cl or MSNT).

- **Activation:** BCPP reacts with the condensing agent (e.g., 2,4,6-triisopropylbenzenesulfonyl chloride, TPS-Cl) in pyridine.^[1]
- **Intermediate Formation:** A highly reactive mixed anhydride (sulfonate-phosphate anhydride) or a pyrophosphate intermediate is formed.

- Coupling: The nucleoside hydroxyl attacks the phosphorus center, displacing the sulfonate leaving group to form the phosphotriester.

Mechanistic Visualization



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Figure 1: Activation and coupling mechanism of **Bis(4-chlorophenyl) phosphate** in phosphotriester synthesis.

Detailed Protocol: Phosphorylation of a Nucleoside

This protocol describes the synthesis of a 5'-protected-2'-deoxynucleoside-3'-**bis(4-chlorophenyl) phosphate**, a standard building block.

Reagents & Equipment

- Substrate: 5'-O-Dimethoxytrityl-thymidine (DMT-T) (1.0 eq).
- Reagent: **Bis(4-chlorophenyl) phosphate** (1.5 eq).
- Coupling Agent: 1-(Mesitylene-2-sulfonyl)-3-nitro-1,2,4-triazole (MSNT) or TPS-Cl (2.0 eq).
- Solvent: Anhydrous Pyridine (stored over KOH pellets or molecular sieves).
- Atmosphere: Dry Argon or Nitrogen.

Step-by-Step Procedure

Step 1: Drying (Critical)

- Dissolve the nucleoside (DMT-T) and **Bis(4-chlorophenyl) phosphate** in anhydrous pyridine.
- Evaporate to dryness under high vacuum (rotary evaporator followed by oil pump) to remove trace moisture as the pyridine azeotrope.
- Repeat this "co-evaporation" step 3 times.

Step 2: Activation and Coupling

- Redissolve the dried mixture in fresh anhydrous pyridine (approx. 10 mL per gram of nucleoside).
- Add the coupling agent (MSNT) in one portion.
- Stir the reaction mixture at room temperature () under an inert atmosphere.
- Monitoring: Monitor by TLC (Silica gel; CHCl₃/MeOH 9:1). The starting nucleoside () should disappear, converting to the less polar phosphotriester ().^[1] Reaction time is typically 45–90 minutes.

Step 3: Quenching

- Once complete, cool the mixture to in an ice bath.
- Add a small volume of water (1–2 mL) or 50% aqueous pyridine to hydrolyze the excess mixed anhydride. Stir for 10 minutes.

Step 4: Workup

- Dilute the mixture with chloroform (CHCl₃)

) or dichloromethane (DCM).

- Wash the organic layer with:
 - Saturated NaHCO₃ (to neutralize acids).
 - Water.
- Dry the organic layer over anhydrous Na₂SO₄.
- Filter and concentrate under reduced pressure to a gum/foam.

Step 5: Purification

- Purify via flash column chromatography on silica gel.
- Eluent: Gradient of 0–5% Methanol in Dichloromethane.
- Yield: Typical yields range from 85% to 95%.

Deprotection Strategy

The 4-chlorophenyl group is stable to standard acid (used to remove DMT) and mild base, but it must be removed at the end of the synthesis to yield the biologically active phosphate diester or monoester.

The Oximate Method

The most reliable method for removing the chlorophenyl protecting group is nucleophilic attack by an oximate ion.

- Reagent:
-tetramethylguanidinium syn-2-nitrobenzaldoximate (TMG-NBA).[1]

- Conditions: Treat the phosphotriester with 0.1 M TMG-NBA in dioxane/water (1:1) at room temperature for 12–24 hours.
- Mechanism: The oximate nucleophile attacks the phosphorus, displacing the 4-chlorophenoxide ion. The resulting oxime-phosphate intermediate is unstable and hydrolyzes to the free phosphate.

Comparative Deprotection Data

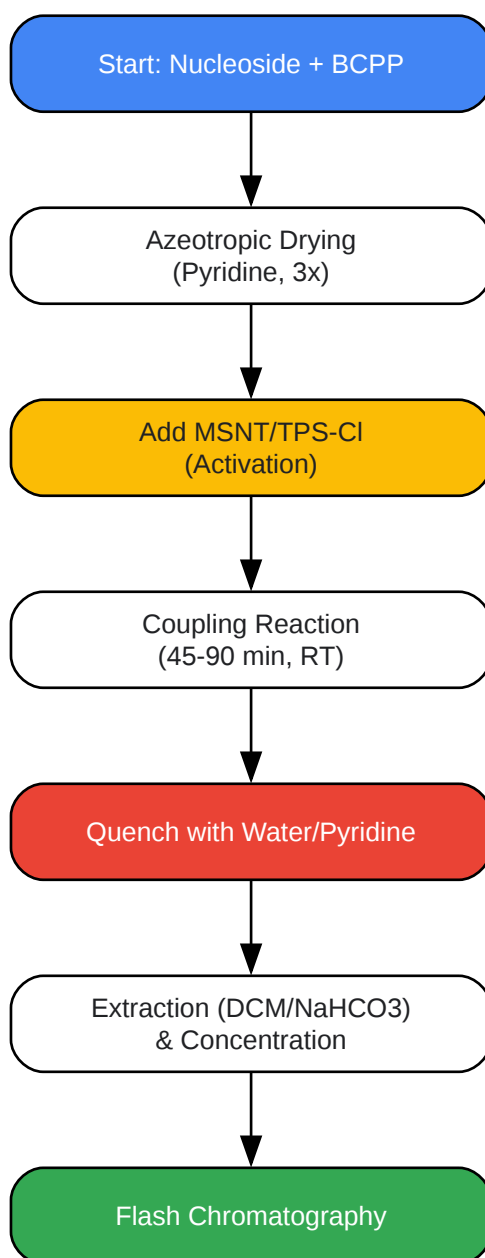
Reagent	Conditions	Selectivity	Application
TMG-NBA (Oximate)	Dioxane/H	High	Standard removal of chlorophenyl groups.
	O, RT, 16h		
Aqueous Ammonia	25% NH	Low/Slow	Often insufficient; risks backbone cleavage if prolonged. [1]
	OH, , 12h		
Fluoride (TBAF)	THF, RT	Poor	Not effective for aryl phosphates. [1]

Troubleshooting & Optimization

Common Failure Modes

- Moisture Contamination: The mixed anhydride intermediate is extremely sensitive to water. If the reaction stalls or yields are low, ensure the pyridine is strictly anhydrous (<50 ppm water).[\[1\]](#)
- Sulfonation Side Reactions: Using TPS-Cl can sometimes lead to sulfonation of the nucleoside 5'-OH if the phosphate activation is slow. MSNT is preferred for faster kinetics and fewer side reactions.

Workflow Diagram



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Figure 2: Operational workflow for phosphorylation using **Bis(4-chlorophenyl) phosphate**.

Safety and Handling

- Corrosivity: **Bis(4-chlorophenyl) phosphate** is an organophosphate. While less toxic than nerve agents, it should be treated as a potential cholinesterase inhibitor.^[1] Wear nitrile gloves and a lab coat.

- Sensitizers: Condensing agents like TPS-Cl and MSNT are potent sensitizers and irritants. Handle in a fume hood.
- Disposal: All phosphorus-containing waste must be segregated and disposed of according to halogenated organic waste protocols.

References

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Sources

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